

# Validating the specificity of Penao for cancer cells over normal astrocytes.

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## Penao Demonstrates High Specificity for Cancer Cells Over Normal Astrocytes

**Penao** (4-(N-(S-penicillaminylacetyl)amino)phenylarsonous acid), an investigational anti-cancer agent, exhibits significant selective cytotoxicity against glioblastoma cells while sparing normal astrocytes. This specificity, coupled with its potent anti-tumor activity, positions **Penao** as a promising candidate for glioblastoma therapy.

**Penao**'s targeted mechanism of action centers on the mitochondria of cancer cells. It selectively inhibits the adenine nucleotide translocase (ANT), a key protein on the inner mitochondrial membrane responsible for the exchange of ATP and ADP.[1][2][3] This disruption of mitochondrial function leads to a cascade of events culminating in cancer cell death.

The preferential targeting of cancer cells by **Penao** is attributed to their distinct metabolic phenotype. Cancer cells, including glioblastoma, exhibit a heightened reliance on glycolysis for energy production, a phenomenon known as the Warburg effect.[4] This metabolic state appears to render them more susceptible to the disruptive effects of ANT inhibition by **Penao**.

### **Comparative Efficacy of Penao**

Experimental data demonstrates **Penao**'s superior potency and selectivity compared to the current standard-of-care chemotherapeutic for glioblastoma, temozolomide.

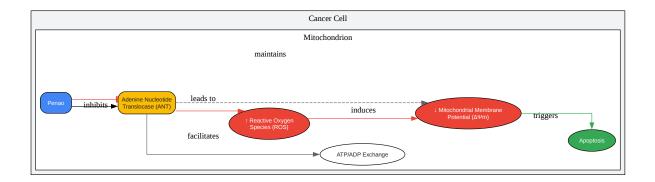


Compound	Cell Lines	IC50 Range (μM)	Specificity vs. Astrocytes	Potency vs. Temozolomide
Penao	13 Glioblastoma Cell Lines	0.3 - 4.5[1]	Up to 23-fold more specific	Up to 440-fold more potent
Temozolomide	Glioblastoma Cell Lines	Not specified in provided abstracts	Less specific (data not detailed)	Standard of care

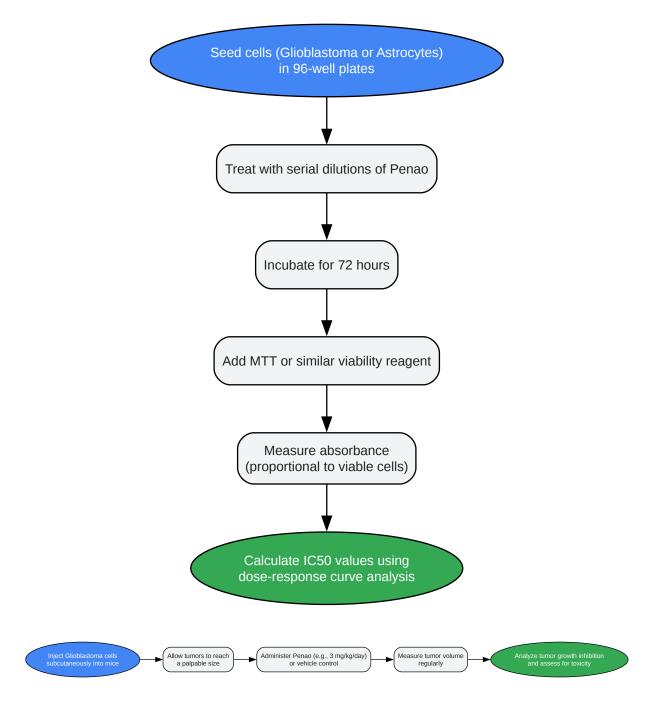
## Mechanism of Action: A Targeted Mitochondrial Assault

**Penao**'s mechanism of action involves a multi-pronged attack on the energy metabolism and survival pathways of cancer cells.









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